

# Navigating the Stability of CY5.5-COOH Chloride: A Technical Guide

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## Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622462

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For Researchers, Scientists, and Drug Development Professionals

Cyanine 5.5 (CY5.5)-COOH chloride is a near-infrared (NIR) fluorescent dye widely utilized in biomedical imaging and drug development for its favorable spectral properties. However, ensuring the integrity and stability of this molecule is paramount for reproducible and reliable experimental outcomes. This technical guide provides an in-depth overview of the stability and optimal storage conditions for **CY5.5-COOH chloride**, supported by available data and recommended experimental protocols.

## Core Properties and Storage

Proper storage is the first line of defense in maintaining the chemical integrity of **CY5.5-COOH chloride**. The compound is typically a solid and should be handled with care to prevent degradation.

| Parameter           | Recommendation                                                                               | Source(s)                               |
|---------------------|----------------------------------------------------------------------------------------------|-----------------------------------------|
| Storage Temperature | -20°C is the standard recommended storage temperature.                                       | <a href="#">[1]</a> <a href="#">[2]</a> |
| Light Exposure      | Store in the dark to prevent photodegradation.                                               | <a href="#">[2]</a>                     |
| Moisture            | Store in a desiccated environment.                                                           | <a href="#">[2]</a>                     |
| Shipping            | Can be shipped at ambient temperature for short durations (up to 3 weeks).                   | <a href="#">[2]</a>                     |
| In Solution         | For in vivo experiments, it is advised to prepare solutions fresh and use them the same day. | <a href="#">[3]</a>                     |

## Solubility Profile

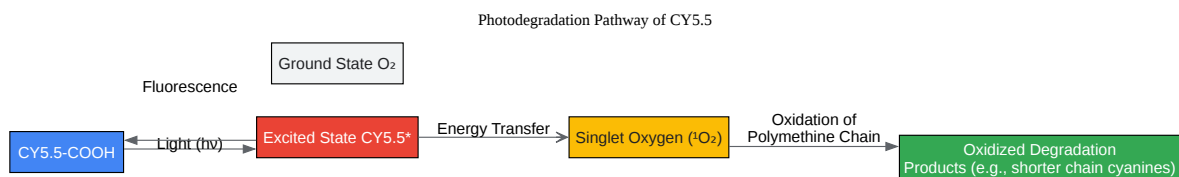
**CY5.5-COOH chloride** exhibits distinct solubility characteristics that are crucial for its handling and application in various experimental settings.

| Solvent Type      | Solubility                                                                                        | Source(s)                               |
|-------------------|---------------------------------------------------------------------------------------------------|-----------------------------------------|
| Organic Solvents  | Readily soluble in dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and dichloromethane (DCM). | <a href="#">[1]</a> <a href="#">[2]</a> |
| Aqueous Solutions | Exhibits limited solubility in water.                                                             | <a href="#">[1]</a> <a href="#">[2]</a> |

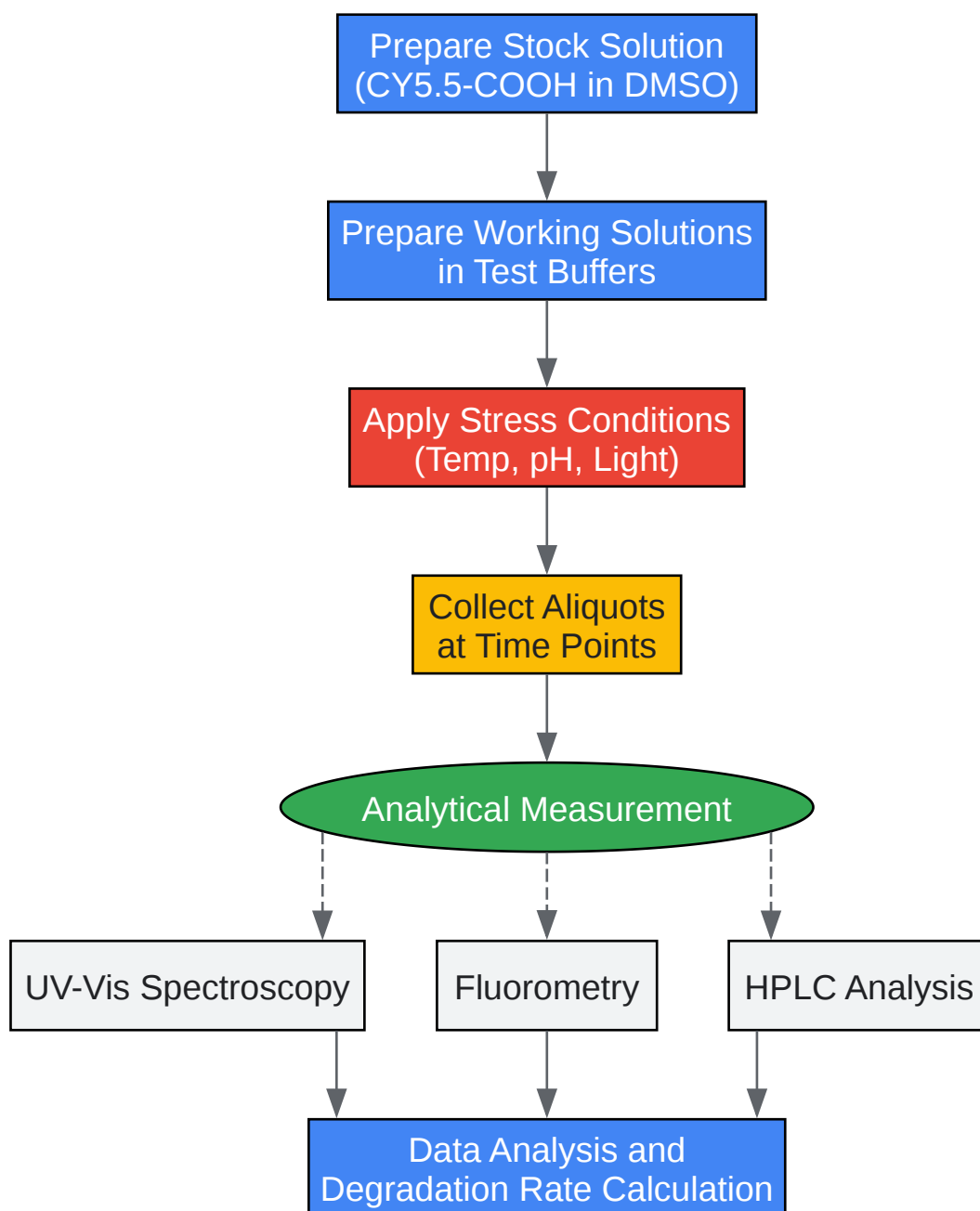
## Understanding the Stability and Degradation Pathway

While generally considered to possess excellent stability, **CY5.5-COOH chloride**, like other cyanine dyes, is susceptible to degradation, primarily through photo-oxidation.[4][5][6][7][8] This process involves the interaction of the dye with light and oxygen, leading to the cleavage of its polymethine chain.

A significant consequence of this degradation is the formation of blue-shifted fluorescent products, which can interfere with imaging data and lead to misinterpretation.[8] This photo-induced degradation can be mediated by singlet oxygen and has been observed to occur even under ambient room light conditions.[8]



## Experimental Workflow for Stability Assessment



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